

Solubility Profile of Methyl Nicotinoylacetate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl nicotinoylacetate*

Cat. No.: B1345562

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on the solubility of **methyl nicotinoylacetate**. Due to a lack of extensive published data on this specific compound, this guide synthesizes known physical properties, qualitative solubility information, and data from structurally related compounds to offer valuable insights for its use in research and development.

Compound Overview

Methyl nicotinoylacetate (CAS 54950-20-8), also known as methyl 3-oxo-3-(pyridin-3-yl)propanoate, is a keto-ester derivative of nicotinic acid. Its chemical structure, featuring a pyridine ring, a ketone, and an ester functional group, dictates its physicochemical properties, including its solubility in various solvents.

Table 1: Physicochemical Properties of **Methyl Nicotinoylacetate**

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₉ H ₉ NO ₃ | [1][2][3] |
| Molecular Weight | 179.18 g/mol | [1][4] |
| Appearance | White to yellow to brownish crystalline powder or chunks | [1][2][4] |
| Melting Point | 34-42 °C | [1][2][4] |
| Boiling Point | 128-129 °C (at 1 Torr) | [1][4] |
| Water Solubility | Negligible | [1][4] |

Solubility Data

Quantitative solubility data for **methyl nicotinoylacetate** in various organic solvents is not readily available in peer-reviewed literature. However, based on its chemical structure and the "like dissolves like" principle, its solubility can be inferred. The presence of the polar pyridine ring and keto-ester functionalities suggests some solubility in polar solvents, while the overall molecular structure may also allow for some solubility in less polar organic solvents.

Qualitative Solubility Assessment

The term "negligible" for water solubility indicates very poor dissolution in aqueous media.[1][4] For organic solvents, a qualitative assessment is presented in Table 2, based on general principles of solubility for keto-esters and related compounds.

Table 2: Estimated Qualitative Solubility of **Methyl Nicotinoylacetate** in Common Solvents

| Solvent Class | Solvent | Expected Qualitative Solubility | Rationale |
|---------------|---|---------------------------------------|--|
| Polar Protic | Methanol, Ethanol | Likely Soluble | Capable of hydrogen bonding with the pyridine nitrogen and carbonyl oxygens. |
| Polar Aprotic | Acetone, Acetonitrile, Dimethyl Sulfoxide (DMSO), Ethyl Acetate | Likely Soluble | Dipole-dipole interactions with the polar functional groups of the solute. |
| Nonpolar | Toluene, Hexane | Likely Sparingly Soluble to Insoluble | Limited interactions with the nonpolar solvent molecules. |
| Chlorinated | Dichloromethane, Chloroform | Likely Soluble | Can engage in dipole-dipole interactions. |

Disclaimer: This table is an estimation based on chemical principles and data from analogous compounds. Experimental verification is required for accurate solubility determination.

Solubility of Structurally Related Compounds

To provide further context, the solubility of methyl nicotinate and nicotinic acid are presented. These compounds share structural similarities with **methyl nicotinoylacetate** and their solubility profiles can offer guidance.

Table 3: Qualitative Solubility of Methyl Nicotinate

| Solvent | Solubility Description |
|---------------------------|-------------------------|
| Water | Soluble to Very Soluble |
| Ethanol (96%) | Very Soluble |
| Methanol | Soluble |
| Dimethyl Sulfoxide (DMSO) | Soluble |
| Ethyl Acetate | Soluble |
| Benzene | Soluble |
| Chloroform | Soluble |
| Methylene Chloride | Very Soluble |

Table 4: Quantitative Solubility of Nicotinic Acid at 298.15 K (25 °C)

| Solvent | Mole Fraction Solubility (x10 ³) |
|--------------------|--|
| Dimethyl Sulfoxide | 201.6 |
| Ethanol | 33.3 |
| Water | 17.8 |
| Acetone | 2.9 |
| Diethyl Ether | 0.4 |
| Acetonitrile | 0.2 |

Source: Data for nicotinic acid solubility adapted from literature.[5][6]

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocol for the shake-flask method, a gold standard for equilibrium solubility determination, is provided.

Materials

- **Methyl Nicotinoylacetate** (pure solid)
- Selected Solvents (analytical grade)
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Procedure

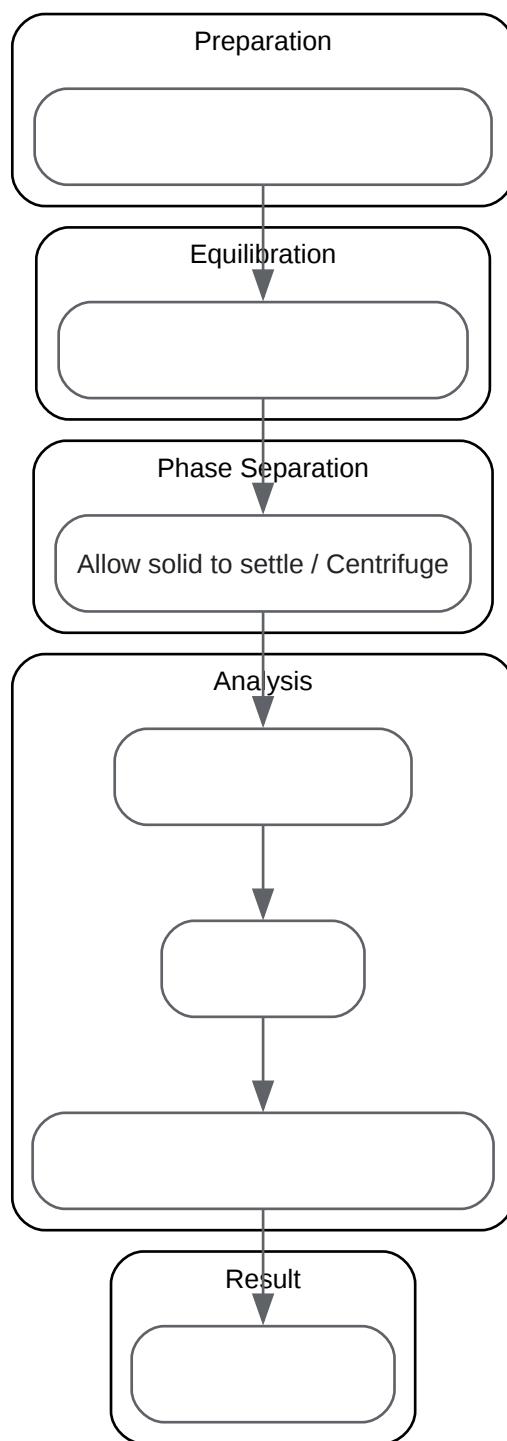
- Preparation of Saturated Solutions: Add an excess amount of solid **methyl nicotinoylacetate** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure equilibrium is reached with the solid phase present.
- Equilibration: Seal the vials to prevent solvent evaporation. Place the vials in an orbital shaker or on a stirrer with controlled temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle. If necessary, centrifuge the samples to ensure complete separation of the solid and liquid phases.
- Sample Dilution: Carefully withdraw a known aliquot of the clear supernatant from each vial. Dilute the aliquot gravimetrically or volumetrically with a suitable solvent to a concentration within the analytical range of the chosen quantification method.
- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **methyl nicotinoylacetate**.

- Calculation of Solubility: From the determined concentration and the dilution factor, calculate the solubility of **methyl nicotinoylacetate** in each solvent. Express the solubility in desired units (e.g., mg/mL, mol/L, or mole fraction).

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

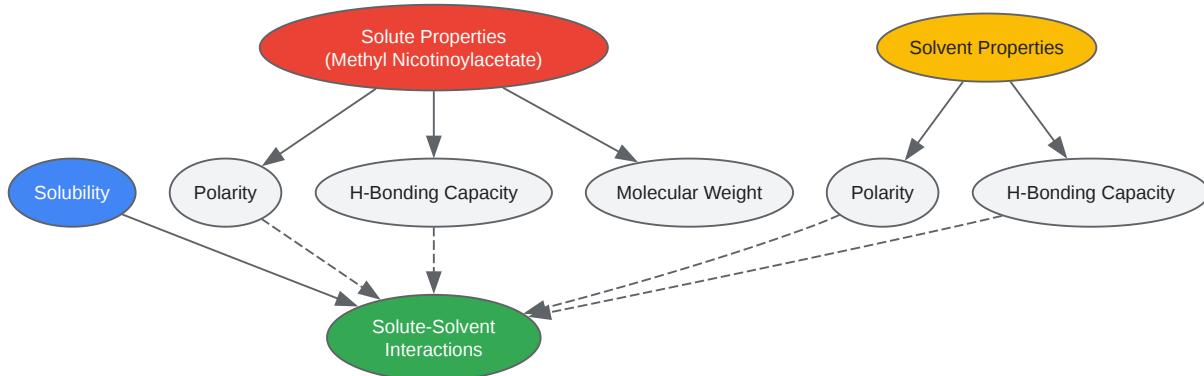


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Caption: Workflow for Shake-Flask Solubility Determination.

Logical Relationship of Solubility Factors

The solubility of a compound like **methyl nicotinoylacetate** is influenced by a combination of factors related to both the solute and the solvent.



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Caption: Factors Influencing the Solubility of **Methyl Nicotinoylacetate**.

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